

methyl 2-isocyanatobenzoate CAS number and molecular formula

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Compound of Interest

Compound Name: Methyl 2-isocyanatobenzoate

Cat. No.: B167905

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An In-depth Technical Guide to **Methyl 2-isocyanatobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 2-isocyanatobenzoate**, a versatile reagent in organic synthesis, particularly in the construction of heterocyclic scaffolds relevant to medicinal chemistry. This document outlines its chemical properties, experimental protocols for its synthesis and application, and its role in the development of pharmacologically active molecules.

Core Compound Information

CAS Number: 1793-07-3^[1]

Molecular Formula: C₉H₇NO₃^[2]

Quantitative Data Summary

A summary of the key physicochemical properties of **methyl 2-isocyanatobenzoate** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	177.16 g/mol	[1]
Physical Form	Solid	[1]
Melting Point	45-49 °C	[1]
Boiling Point	101 °C at 2 mmHg	[1]
Predicted XlogP	2.6	[2]

Synthesis of Isocyanates: A Representative Experimental Protocol

The synthesis of isocyanates from the corresponding amino esters is a common transformation in organic chemistry. While a specific protocol for **methyl 2-isocyanatobenzoate** is not readily available in the provided search results, a well-documented procedure for a similar compound, methyl (S)-2-isocyanato-3-phenylpropanoate, using triphosgene is detailed below. This protocol serves as a representative method that can be adapted for the synthesis of **methyl 2-isocyanatobenzoate** from methyl anthranilate.

Reaction: Conversion of an amino ester hydrochloride to an isocyanate using triphosgene.

Materials:

- L-phenylalanine methyl ester hydrochloride (or methyl anthranilate hydrochloride for the target molecule)
- Triphosgene
- Methylene chloride (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Magnesium sulfate (MgSO₄)

Procedure:

- A 250-mL, three-necked, round-bottomed flask is equipped with a mechanical stirrer.
- The flask is charged with 100 mL of methylene chloride, 100 mL of saturated aqueous sodium bicarbonate, and the starting amino ester hydrochloride (e.g., 5.50 g, 25.5 mmol of L-phenylalanine methyl ester hydrochloride).[3]
- The biphasic mixture is cooled in an ice bath and stirred mechanically.
- Triphosgene (e.g., 2.52 g, 8.42 mmol) is added in a single portion.[3]
- The reaction mixture is stirred in the ice bath for 15 minutes.[3]
- The mixture is then transferred to a 250-mL separatory funnel.
- The organic layer is collected, and the aqueous layer is extracted three times with 15-mL portions of methylene chloride.[3]
- The combined organic layers are dried over magnesium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator to yield the crude isocyanate as a colorless oil.[3]
- Purification can be achieved by Kugelrohr distillation (e.g., 130°C, 0.05 mm Hg) to afford the pure isocyanate.[3]

Application in Heterocyclic Synthesis: Quinazolinone Scaffolds

Methyl 2-isocyanatobenzoate is a valuable building block for the synthesis of quinazolinone derivatives. Quinazolinones are a prominent class of fused heterocycles that form the core structure of numerous biologically active compounds and approved drugs. The isocyanate functionality of **methyl 2-isocyanatobenzoate** allows for cyclization reactions with appropriate nucleophiles to construct the quinazolinone ring system.

General Reaction Pathway

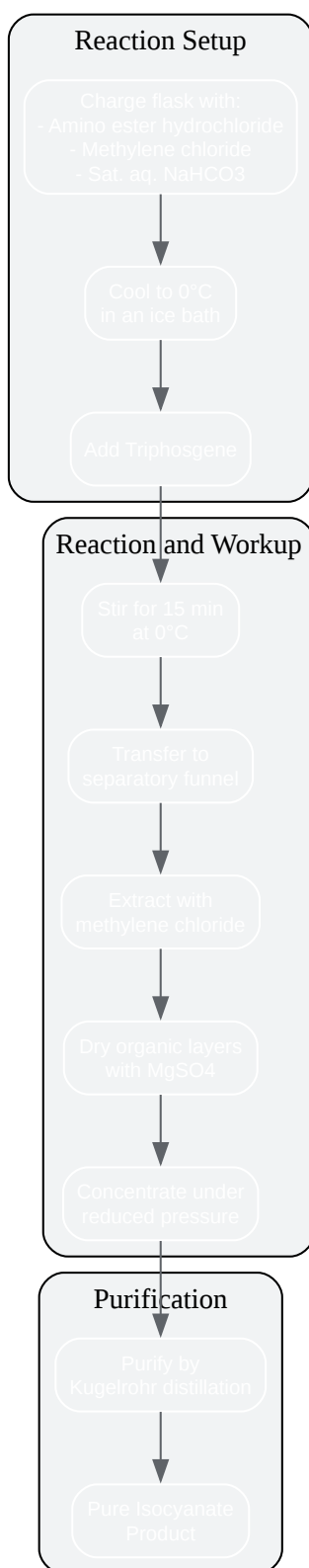
The synthesis of 3H-quinazolin-4-ones can be achieved through the reaction of **methyl 2-isocyanatobenzoate** with a primary amine. This reaction proceeds through an initial

nucleophilic addition of the amine to the isocyanate, followed by an intramolecular cyclization and elimination of methanol.

Visualizations

Synthesis Workflow

The following diagram illustrates a general experimental workflow for the synthesis of an isocyanate from an amino ester, based on the protocol described above.

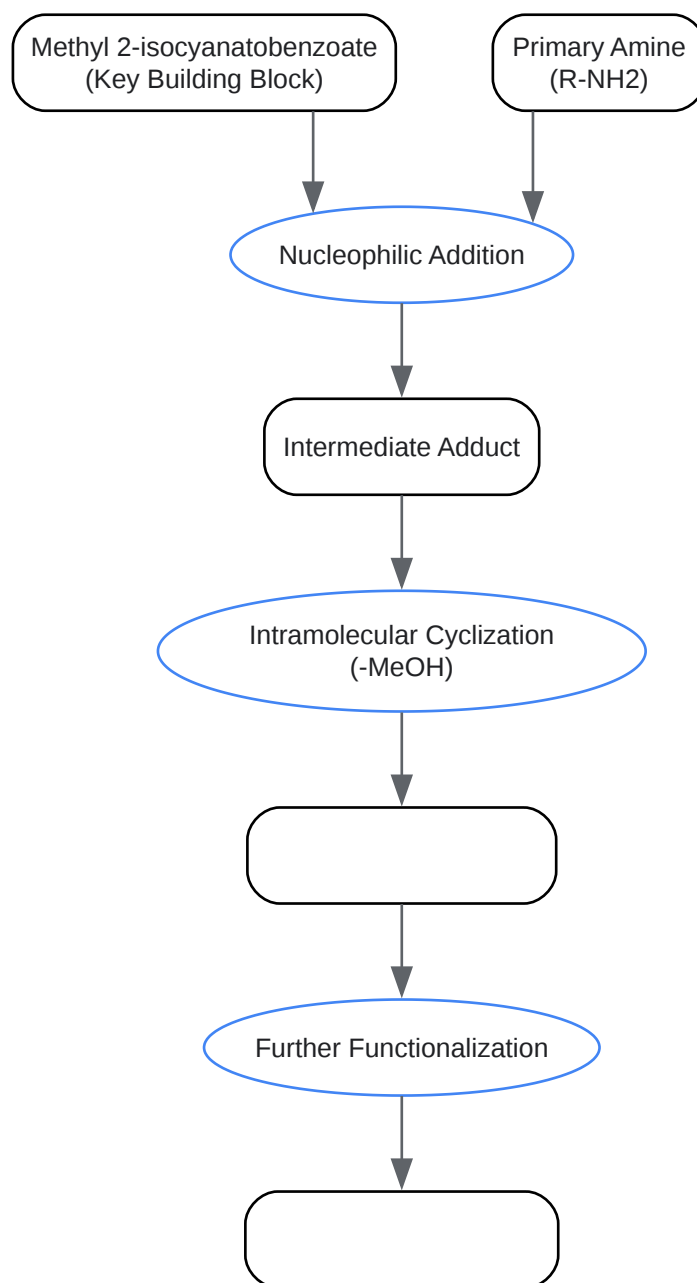


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Caption: Experimental workflow for the synthesis of an isocyanate.

Application in Drug Scaffolding

This diagram illustrates the logical relationship of how **methyl 2-isocyanatobenzoate** serves as a key building block in the synthesis of quinazolinone-based drug scaffolds.



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Caption: Role of **methyl 2-isocyanatobenzoate** in drug scaffolding.

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References

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